

# In-Depth Technical Guide: Chemical Properties and Stability of Glyphosate-d2-1

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## Compound of Interest

Compound Name: **Glyphosate-d2-1**

Cat. No.: **B12395753**

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## Introduction

**Glyphosate-d2-1**, the deuterated analog of the widely used herbicide glyphosate, serves as a critical internal standard for the quantitative analysis of glyphosate residues in various matrices. [1] Its structural similarity to glyphosate, with the substitution of two hydrogen atoms with deuterium on the C2 carbon of the glycine moiety, makes it an ideal tracer for mass spectrometry-based analytical methods. Understanding the chemical properties and stability of **Glyphosate-d2-1** is paramount for ensuring the accuracy and reliability of analytical data in research, clinical, and environmental monitoring settings. This technical guide provides a comprehensive overview of the core chemical properties, stability profile, and degradation pathways of **Glyphosate-d2-1**, supported by detailed experimental protocols and visual representations of key processes.

## Chemical and Physical Properties

**Glyphosate-d2-1** is a solid substance with the formal name N-(phosphonomethyl)-glycine-2,2-d2.[1] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2734001-36-4	<a href="#">[1]</a>
Molecular Formula	C <sub>3</sub> H <sub>6</sub> D <sub>2</sub> NO <sub>5</sub> P	<a href="#">[1]</a>
Formula Weight	171.1 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>2</sub> )	<a href="#">[1]</a>
Solubility	DMSO: Slightly soluble, PBS (pH 7.2): Slightly soluble	<a href="#">[1]</a>
SMILES	OC(C([2H])([2H])NCP(O)(O)=O)=O	<a href="#">[1]</a>
InChI	InChI=1S/C3H8NO5P/c5-3(6)1-4-2-10(7,8)9/h4H,1-2H2, (H,5,6)(H2,7,8,9)/i1D2	<a href="#">[1]</a>
InChIKey	XDDAORKBJWWYJS-DICFDUPASA-N	<a href="#">[1]</a>

## Stability Profile

The stability of **Glyphosate-d2-1** is a critical factor for its use as an analytical standard. While specific quantitative stability data for the deuterated form is limited, extensive information on the stability of glyphosate provides a strong basis for understanding its behavior. One supplier indicates a stability of ≥ 4 years for **Glyphosate-d2-1** when stored appropriately.[\[1\]](#)

## Hydrolytic Stability

Glyphosate is stable to hydrolysis at pH 3, 6, and 9 at temperatures ranging from 5-35 °C.[\[2\]](#) It is also reported to be stable for 5 days at pH 4, 5, and 9 at 50 °C.[\[2\]](#) Given the chemical similarity, **Glyphosate-d2-1** is expected to exhibit comparable hydrolytic stability. The carbon-deuterium bond is generally stronger than the carbon-hydrogen bond, which could potentially lead to a slight increase in stability, a phenomenon known as the kinetic isotope effect.[\[3\]](#)[\[4\]](#)

## Photostability

Glyphosate does not undergo photochemical degradation and is stable in air.<sup>[2]</sup> Therefore, significant degradation of **Glyphosate-d2-1** under normal light conditions is not anticipated. However, for rigorous stability assessment, photostability studies are recommended.

## Thermal Stability

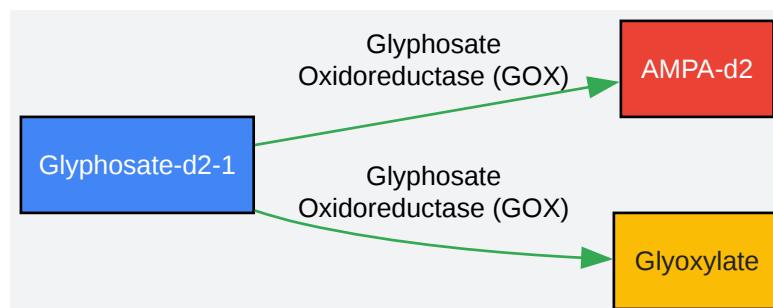
Thermal decomposition of glyphosate has been observed to begin at temperatures above 198 °C.<sup>[5]</sup> The decomposition process occurs in multiple stages.<sup>[6]</sup> A study on the thermal decomposition kinetics of glyphosate predicted a half-life of 0.1 milliseconds at 1000 K.<sup>[7]</sup> Similar thermal stability is expected for **Glyphosate-d2-1**.

## Degradation Pathways

The primary routes of glyphosate degradation are microbial metabolism in soil and water, and certain chemical oxidation processes. These pathways are expected to be identical for **Glyphosate-d2-1**, although the rates of degradation may differ due to the kinetic isotope effect.<sup>[3][4]</sup> The two main degradation pathways are the AMPA pathway and the Sarcosine pathway.

## AMPA Pathway

The most common degradation pathway for glyphosate involves the cleavage of the C-N bond by the enzyme glyphosate oxidoreductase (GOX), leading to the formation of aminomethylphosphonic acid (AMPA) and glyoxylate. AMPA is a major metabolite of glyphosate and is often monitored alongside the parent compound in environmental and food residue analysis.

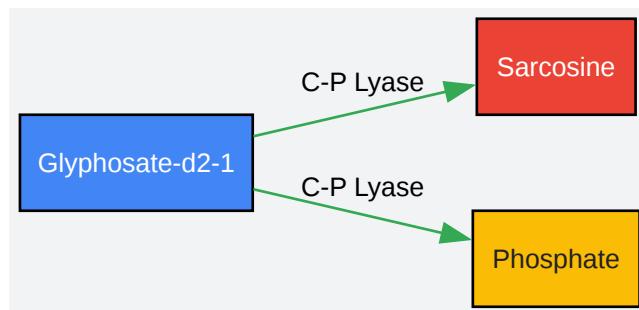


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**Figure 1:** AMPA degradation pathway of **Glyphosate-d2-1**.

## Sarcosine Pathway

An alternative degradation pathway involves the cleavage of the C-P bond by the enzyme C-P lyase. This reaction yields sarcosine and phosphate. Sarcosine can be further metabolized by the cell.



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**Figure 2:** Sarcosine degradation pathway of **Glyphosate-d2-1**.

## Experimental Protocols

To ensure the integrity of analytical results, it is crucial to verify the stability of **Glyphosate-d2-1** under the specific conditions of its intended use. The following are detailed methodologies for key experiments.

### Forced Degradation Study Protocol

Objective: To evaluate the stability of **Glyphosate-d2-1** under various stress conditions and to identify potential degradation products.

Materials:

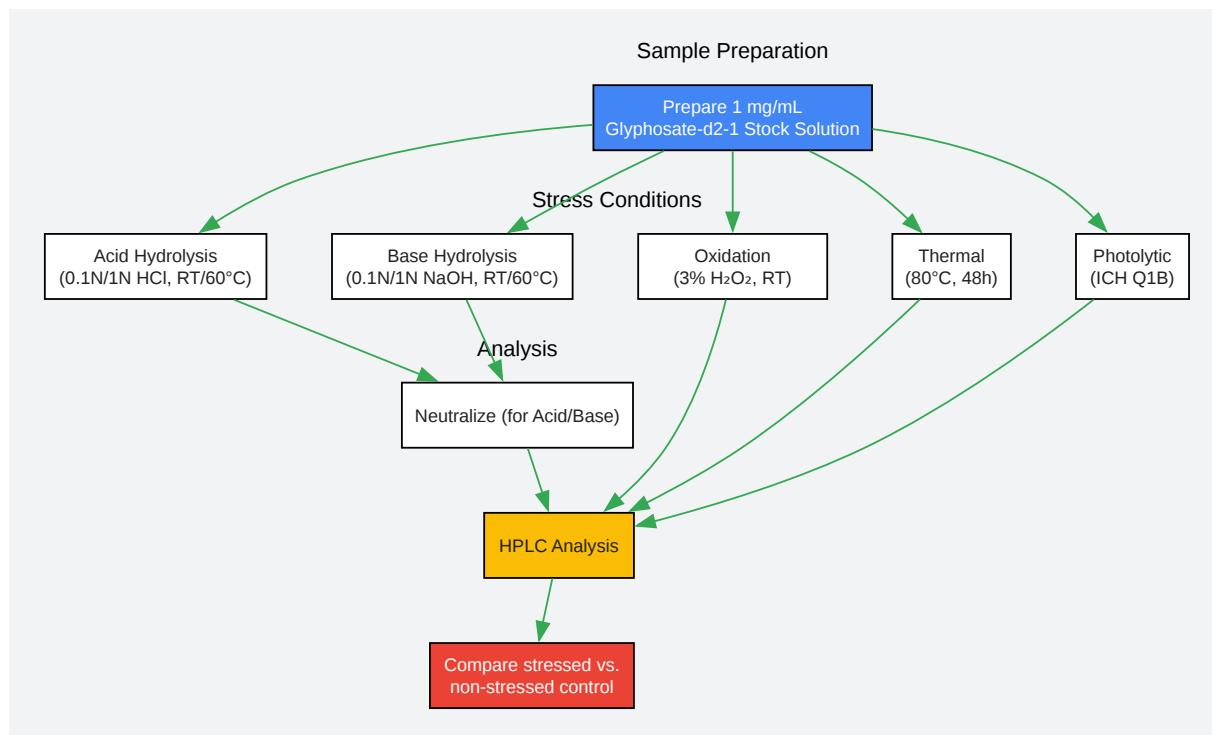
- **Glyphosate-d2-1** analytical standard
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N

- Hydrogen peroxide ( $H_2O_2$ ), 3%
- Methanol, HPLC grade
- Water, HPLC grade
- pH meter
- HPLC system with a suitable detector (e.g., UV or MS)
- Photostability chamber
- Oven

**Procedure:**

- Preparation of Stock Solution: Prepare a stock solution of **Glyphosate-d2-1** in a suitable solvent (e.g., water or methanol) at a concentration of 1 mg/mL.
- Acid Hydrolysis:
  - To 1 mL of the stock solution, add 1 mL of 0.1 N HCl.
  - Keep the solution at room temperature for 24 hours.
  - If no degradation is observed, repeat the experiment with 1 N HCl and/or heat at 60 °C for 8 hours.
  - Neutralize the solution with an appropriate amount of NaOH before analysis.
- Base Hydrolysis:
  - To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH.
  - Keep the solution at room temperature for 24 hours.
  - If no degradation is observed, repeat the experiment with 1 N NaOH and/or heat at 60 °C for 8 hours.

- Neutralize the solution with an appropriate amount of HCl before analysis.
- Oxidative Degradation:
  - To 1 mL of the stock solution, add 1 mL of 3% H<sub>2</sub>O<sub>2</sub>.
  - Keep the solution at room temperature for 24 hours, protected from light.
  - Analyze the solution.
- Thermal Degradation:
  - Transfer 1 mL of the stock solution to a vial and keep it in an oven at 80 °C for 48 hours.
  - Also, expose the solid **Glyphosate-d2-1** powder to the same conditions.
  - Allow the samples to cool to room temperature before analysis.
- Photolytic Degradation:
  - Expose 1 mL of the stock solution and a thin layer of the solid powder to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.
  - A control sample should be wrapped in aluminum foil to protect it from light.
  - Analyze both the exposed and control samples.
- Analysis: Analyze all stressed samples, along with a non-stressed control sample, by a validated stability-indicating HPLC method (see section 5.2).

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